

Application Notes and Protocols for Measuring SJ000291942 Efficacy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJ000291942

Cat. No.: B2752707

[Get Quote](#)

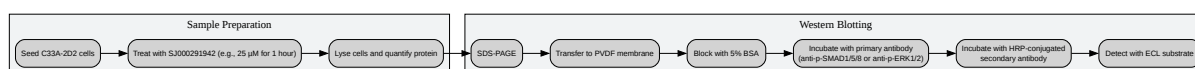
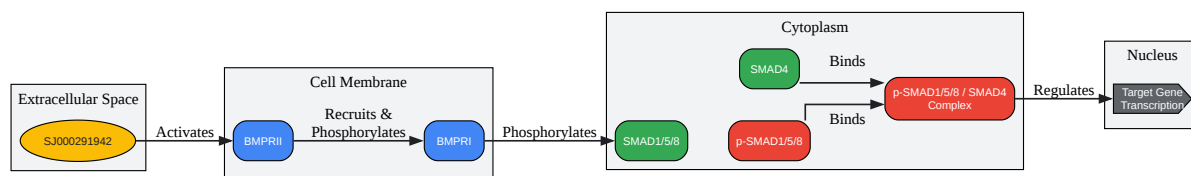
For Researchers, Scientists, and Drug Development Professionals

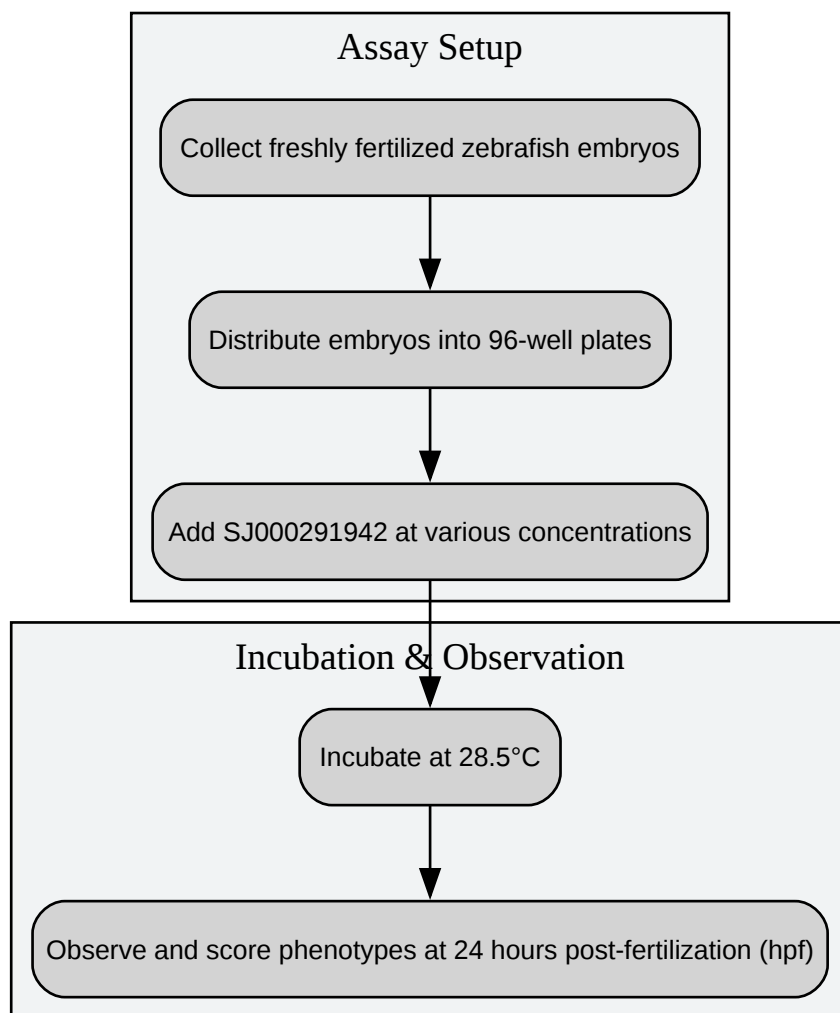
Introduction

SJ000291942 is a small molecule activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.[1][2] BMPs are a group of signaling molecules belonging to the transforming growth factor-beta (TGF- β) superfamily, which play crucial roles in embryonic development and tissue homeostasis. Activation of the BMP pathway by **SJ000291942** leads to the phosphorylation of downstream mediators, primarily SMAD1/5/8, and subsequent regulation of target gene expression. This document provides detailed protocols for assessing the in vitro and in vivo efficacy of **SJ000291942**.

Mechanism of Action: BMP Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway. This pathway is initiated by the binding of BMP ligands to type II BMP receptors (BMPRII), which then recruit and phosphorylate type I BMP receptors (BMPRI). The activated BMPRI, in turn, phosphorylates the receptor-regulated SMADs (R-SMADs), specifically SMAD1, SMAD5, and SMAD8. These phosphorylated R-SMADs form a complex with the common mediator SMAD4 (Co-SMAD), which then translocates to the nucleus to regulate the transcription of BMP target genes.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Measuring SJ000291942 Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2752707#techniques-for-measuring-sj000291942-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com